The Comprehensive Guide to 2-Amino-3-hydroxypropanenitrile: Synonyms, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2-Amino-3-hydroxypropanenitrile*
CAS No.:	*125310-61-4*
Cat. No.:	*B2468834*

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Executive Summary

In the fields of systems chemistry and pharmaceutical drug development, **2-amino-3-hydroxypropanenitrile** occupies a critical intersection between prebiotic origins and modern synthetic utility. As an α-aminonitrile, it serves as the direct biochemical and synthetic precursor to the amino acid serine. This whitepaper provides an in-depth technical analysis of **2-amino-3-hydroxypropanenitrile**, detailing its complex nomenclature (synonyms), its foundational role in cyanosulfidic protometabolism, and its modern applications as a versatile scaffold in the synthesis of active pharmaceutical ingredients (APIs).

By examining both the computational reaction mechanisms and self-validating experimental protocols, this guide serves as an authoritative resource for researchers and drug development professionals seeking to leverage this compound in advanced synthetic workflows.

Chemical Nomenclature, Synonyms, and Identifiers

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The literature surrounding **2-amino-3-hydroxypropanenitrile** can be fragmented due to the variety of synonyms used across different chemical disciplines. In origin-of-life studies, it is frequently referred to by its biochemical destiny ("Serinenitrile"), whereas pharmaceutical patents often utilize its rigorous IUPAC nomenclature or refer to its stabilized hydrochloride salt.

Understanding these synonyms is critical for comprehensive literature reviews and regulatory filings. The free base is highly reactive and prone to spontaneous polymerization; therefore, it is most commonly isolated, stored, and sold commercially as a hydrochloride salt to protonate the amine and stabilize the molecule.

Table 1: Comprehensive Chemical Identifiers and Synonyms

Descriptor	Value / Nomenclature
IUPAC Name	2-amino-3-hydroxypropanenitrile
Common Synonyms	Serinenitrile; Serine nitrile; α-amino-β-hydroxypropionitrile[1]
CAS Registry Number (Free Base)	125310-61-4[1]
CAS Registry Number (HCl Salt)	1461707-49-2
Molecular Formula	$C_3H_6N_2O$[1]
SMILES	C(C(C#N)N)O[1]
InChIKey	BOYRGCUYTXBPQH-UHFFFAOYSA-N[1]

Mechanistic Origins: Prebiotic Chemistry and the Strecker Pathway

Long before its use in modern laboratories, **2-amino-3-hydroxypropanenitrile** played a foundational role in the chemical origins of life. It is a central intermediate in cyanosulfidic prebiotic synthesis, a systems chemistry approach demonstrating how the building blocks of life (amino acids, ribonucleotides, and lipids) could emerge from early Earth conditions[2].

The Cyanosulfidic Pathway

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The synthesis of **2-amino-3-hydroxypropanenitrile** proceeds via a modified Strecker reaction. The starting materials—hydrogen cyanide (HCN), ammonia (NH_3), and glycolaldehyde—react under oxygen-free conditions, driven by ultraviolet radiation and Cu(I)-Cu(II) photoredox cycling[2].

- Imine Formation: Glycolaldehyde reacts with ammonia. The pH of the environment (buffered by prebiotic phosphates) dictates the equilibrium between the unreactive ammonium ion (NH_4^+) and the nucleophilic ammonia (NH_3), allowing the formation of an imine intermediate.
- Nucleophilic Attack: A second equivalent of hydrogen cyanide attacks the imine carbon, yielding **2-amino-3-hydroxypropanenitrile**.
- Hydrolysis: The nitrile group undergoes a sequence of hydrolysis steps, ultimately yielding the amino acid serine.

Recent advancements in machine learning, specifically the DeepMech framework, have computationally validated this pathway. DeepMech accurately reconstructed the entire reaction mechanism, predicting all 29 elementary steps required to transition from primordial substrates, through the **2-amino-3-hydroxypropanenitrile** intermediate, and culminating in serine[3].



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Reaction pathway from glycolaldehyde to serine via the **2-amino-3-hydroxypropanenitrile** intermediate.

Pharmaceutical Applications and Drug Development

In contemporary drug development, **2-amino-3-hydroxypropanenitrile** is highly valued as a dense, multifunctional chiral scaffold. Because it contains three distinct reactive handles—a hydroxyl group, a primary amine, and a nitrile—it allows for orthogonal functionalization in the synthesis of complex APIs.

To prevent unwanted side reactions (such as nucleophilic attack by the free amine on the nitrile of an adjacent molecule), the compound is typically protected early in the synthetic workflow,

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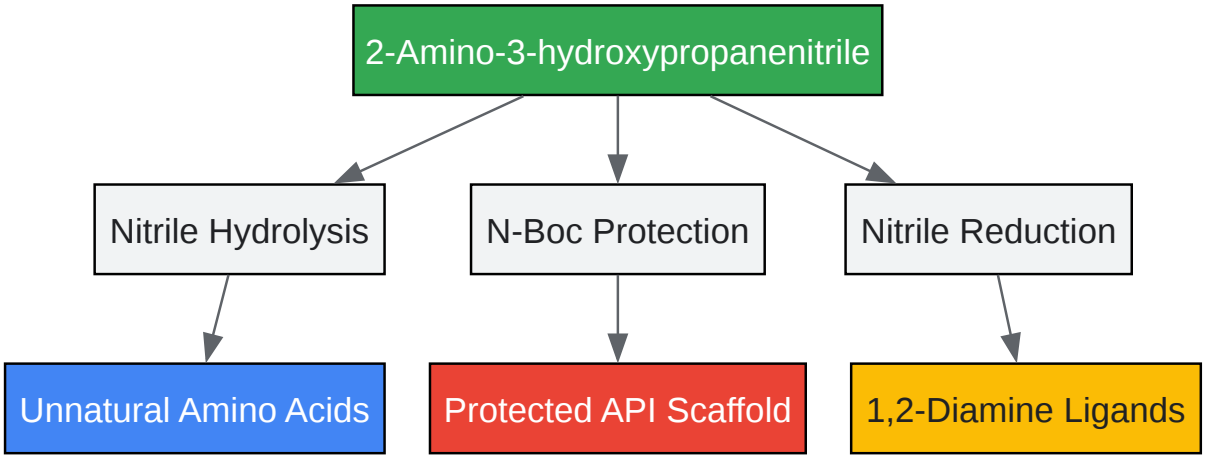
yielding intermediates like N-Boc-**2-amino-3-hydroxypropanenitrile**.

Strategic Functionalization Routes:

- Nitrile Hydrolysis: Controlled hydrolysis converts the nitrile into a carboxylic acid, providing access to synthetic, unnatural derivatives of L- and D-serine used in peptide-based therapeutics.
- Tetrazole Synthesis: The nitrile can be reacted with sodium azide to form a 1H-tetrazole ring. Tetrazoles are critical bioisosteres for carboxylic acids in drug design, offering improved metabolic stability and membrane permeability.
- Reduction: Reduction of the nitrile yields 1,2-diamine derivatives, which serve as potent ligands in organometallic catalysis or as rigid scaffolds in small-molecule drug discovery.



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Pharmaceutical functionalization routes for **2-amino-3-hydroxypropanenitrile** in drug development.

Experimental Methodology: Self-Validating Synthesis Protocol

To ensure high scientific integrity and reproducibility, the following protocol details the synthesis of ^{13}C-labeled **2-amino-3-hydroxypropanenitrile**. This methodology incorporates built-in

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causality and self-validation through in-process NMR controls, ensuring the researcher can verify success without relying on external assays[4].

Reagents Required:

- Glycolaldehyde dimer (0.10 mmol)
- ^{13}C-labelled Potassium Cyanide (K^{13}CN) (0.20 mmol)
- 2 M NH_4Cl/NH_3 buffer (pH 9)
- Degassed D_2O/H_2O (1:9 ratio)

Step-by-Step Workflow:

- Substrate Dissolution: Dissolve 12.0 mg of glycolaldehyde dimer in 0.5 mL of degassed D_2O/H_2O.
  - Causality: Degassing the solvent prevents the oxidative degradation of the aldehyde. D_2O is included to provide a stable deuterium lock signal for downstream in situ NMR validation.
- Cyanide Addition: Add 13.2 mg of K^{13}CN to the solution. Adjust the pH to 7.0 using 1M HCl.
  - Causality: Maintaining a neutral pH initially stabilizes the cyanohydrin equilibrium and prevents the rapid, uncontrolled polymerization of cyanide species.
- Amine Introduction & Imine Trapping: Add 100 µL of the 2 M NH_4Cl/NH_3 buffer to shift the solution to pH 9.
  - Causality: Shifting to pH 9 deprotonates the ammonium ions into nucleophilic ammonia, triggering rapid imine formation. The imine is subsequently attacked by the ^{13}C-cyanide to form the aminonitrile[4].
- Incubation: Stir the mixture gently and allow it to incubate overnight at room temperature.
- Self-Validation (In-Process Control): Transfer the crude mixture directly to an NMR tube. The system is self-validating based on specific ^{13}C NMR shifts.

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- Validation Criteria: The reaction is deemed successful upon the disappearance of the aldehyde carbonyl resonance (~200 ppm) and the emergence of the distinct ^{13}C-enriched nitrile carbon at δ 121.3 ppm. Additional aliphatic signals confirming the structure will appear at δ 62.9 ppm (hydroxyl-adjacent carbon) and δ 44.9 ppm (amine-adjacent carbon) [4].

Quantitative Physicochemical Data

For formulation scientists and computational chemists, the physicochemical parameters of **2-amino-3-hydroxypropanenitrile** dictate its solubility, reactivity, and behavior in biological systems.

Table 2: Physicochemical Properties[1]

Property	Quantitative Value	Implication for Drug Development
Molecular Weight	86.09 g/mol	Highly atom-economical scaffold.
Exact Mass	86.048 Da	Critical for high-resolution mass spectrometry (HRMS) tracking.
Topological Polar Surface Area (TPSA)	70.0 Å²	Indicates good theoretical membrane permeability, though the free amine limits passive diffusion.
Complexity Score	72.1	Low complexity; easily synthesized via Strecker pathways.
Hydrogen Bond Donors	2	High potential for intermolecular hydrogen bonding (amine and hydroxyl).
Hydrogen Bond Acceptors	3	Capable of interacting strongly with aqueous solvent systems.

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Conclusion

2-Amino-3-hydroxypropanenitrile (Serinenitrile) is a molecule of profound significance, bridging the gap between the abiotic origins of life and the highly controlled environments of modern pharmaceutical synthesis. By understanding its various synonyms, its mechanistic formation via cyanosulfidic pathways, and its versatile reactivity profile, researchers can effectively harness this aminonitrile to synthesize complex, unnatural amino acids and novel therapeutic scaffolds.

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